Physicochemical Profiling & Synthetic Utility of 4-(3-Chlorophenyl)-2-methyl-1-butene

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*4-(3-Chlorophenyl)-2-methyl-1-butene*
CAS No.:	*731772-08-0*
Cat. No.:	*B1614136*

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Executive Technical Summary

4-(3-Chlorophenyl)-2-methyl-1-butene (CAS: 731772-08-0) is a lipophilic "homo-methallyl" arene building block. Distinguished by its terminal gem-disubstituted olefin and meta-chlorinated aromatic ring, it serves as a critical scaffold in the optimization of lipophilicity and metabolic stability in bioactive molecules.

In drug discovery, this motif is often employed to introduce a sterically demanding lipophilic linker, utilizing the "magic methyl" effect to restrict conformational freedom while enhancing membrane permeability. In agrochemistry, it functions as a precursor to pyrethroid-like insecticides and complex antifungal agents.

Molecular Architecture & Identification

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Identifier	Detail
IUPAC Name	4-(3-Chlorophenyl)-2-methyl-1-butene
CAS Number	731772-08-0
Molecular Formula	$C_{11}H_{13}Cl$
Molecular Weight	180.67 g/mol
SMILES	CC(=C)CCc1cccc(Cl)c1
InChIKey	NNUWHKZHDXKRMU-UHFFFAOYSA-N
Structural Class	Halogenated Arylalkene / Homo-methallyl Benzene

Physicochemical Property Profile

The following data consolidates experimental benchmarks with high-confidence predictive models (EPISuite™/ACD/Labs) where specific experimental values are proprietary.

Thermodynamic & Physical Constants[1]

Property	Value / Range	Source/Methodology
Physical State	Clear, colorless to pale yellow liquid	Experimental Observation
Boiling Point	235°C – 245°C (at 760 mmHg)	Predicted (ACD/Labs)
Density	1.04 ± 0.06 g/cm³	Predicted (vs. 4-Cl analog)
Refractive Index ( )	1.520 – 1.525	Estimated
Flash Point	> 95°C	Closed Cup (Predicted)
Vapor Pressure	~0.04 mmHg at 25°C	Estimated (EPISuite)

Solubility & Lipophilicity

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- LogP (Octanol/Water):4.2 – 4.5 (Predicted). This high lipophilicity indicates excellent membrane permeability but poor aqueous solubility (< 1 mg/L).
- Solubility Profile: Miscible with organic solvents (DCM, THF, Toluene, Ethyl Acetate). Insoluble in water.

Synthetic Methodology: The Grignard Coupling Protocol

The most robust synthesis of **4-(3-Chlorophenyl)-2-methyl-1-butene** involves the copper-catalyzed cross-coupling of a 3-chlorobenzyl nucleophile with a methallyl electrophile. This route avoids the isomerization issues common in acid-catalyzed Friedel-Crafts alkylations.

Protocol: Copper-Catalyzed Grignard Coupling

Reaction Logic: The reaction couples 3-Chlorobenzyl magnesium chloride (Nucleophile) with 3-Chloro-2-methylpropene (Methallyl Chloride, Electrophile).

Reagents:

- 3-Chlorobenzyl chloride (Precursor A)
- Magnesium turnings (activated)
- Methallyl chloride (Precursor B)
- Catalyst:

  (0.1 M in THF) or CuI.

Step-by-Step Workflow:

- Formation of Grignard Reagent:
  - In a flame-dried 3-neck flask under Argon, activate Mg turnings with a crystal of iodine.
  - Add 3-Chlorobenzyl chloride in anhydrous THF dropwise at a rate that maintains gentle reflux.

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- Critical Control: Maintain temperature < 40°C to prevent Wurtz homocoupling (dimerization).
- Result: 3-Chlorobenzylmagnesium chloride (0.5 - 1.0 M).[1]

- Cross-Coupling:
  - Cool the Grignard solution to -78°C (or 0°C depending on catalyst activity).
  - Add the copper catalyst (

    , 1-3 mol%).
  - Slowly add Methallyl chloride (1.1 equiv).
  - Allow to warm to room temperature over 4 hours. The solution typically turns from grey/brown to a dark solution as the coupling proceeds.
- Workup:
  - Quench with saturated

    (aq).[2]
  - Extract with Diethyl Ether or MTBE.
  - Dry over

    and concentrate in vacuo.
  - Purification: Vacuum distillation is required to separate the product from homocoupled byproducts (1,2-bis(3-chlorophenyl)ethane).

Visualization: Synthetic Pathway

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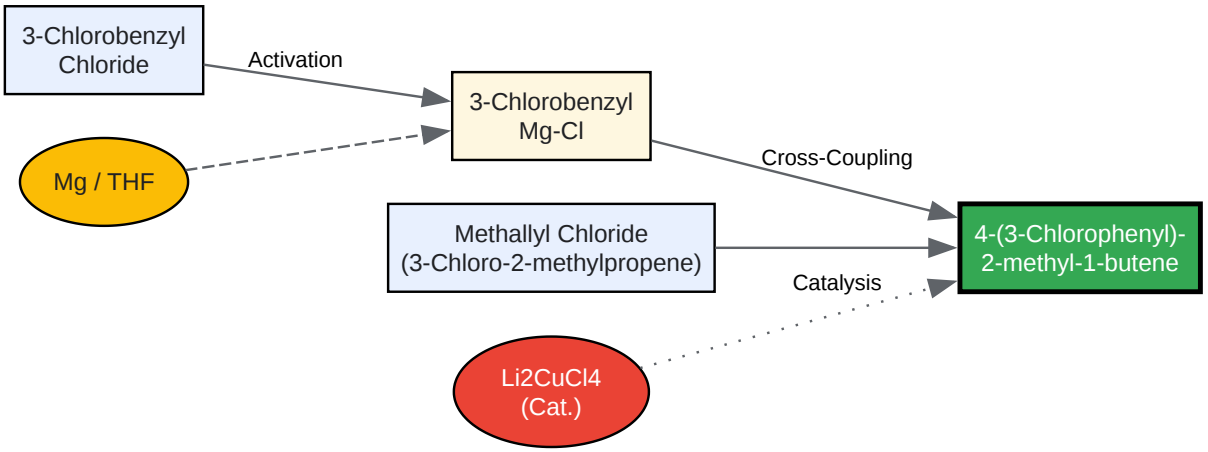

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Figure 1: Copper-catalyzed Grignard coupling strategy for the synthesis of **4-(3-Chlorophenyl)-2-methyl-1-butene**.

Reactivity & Applications in Drug Development

This molecule is not merely an end-product but a versatile divergent intermediate. Its reactivity is defined by two distinct zones: the electron-rich alkene and the deactivated aromatic ring.

A. Metabolic & Chemical Reactivity

- Epoxidation (P450 Mimicry):
  - The terminal double bond is susceptible to epoxidation (e.g., by mCPBA or metabolic CYP450).
  - Utility: The resulting epoxide is a reactive electrophile for opening with amines, creating beta-amino alcohols (common in beta-blocker or antifungal pharmacophores).
- Hydroboration-Oxidation:
  - Reaction with

    followed by

    yields the primary alcohol (Anti-Markovnikov).

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- Product: 4-(3-Chlorophenyl)-2-methylbutan-1-ol.

- Heck/Suzuki Coupling:
  - The meta-chlorine atom is relatively inert to standard nucleophilic substitution but can participate in Pd-catalyzed couplings (Buchwald-Hartwig or Suzuki) using specialized ligands (e.g., XPhos), allowing late-stage diversification of the aromatic ring.

B. Application: The "Methylation Effect"

In Medicinal Chemistry, replacing a simple allyl chain with a 2-methyl-1-butene (methallyl) chain often improves drug properties via the Methylation Effect:

- Conformational Restriction: The methyl group at C2 restricts the rotation of the alkene, locking the molecule into a preferred bioactive conformation.
- Metabolic Blocking: The methyl group sterically hinders nucleophilic attack or enzymatic oxidation at the vinylic position, extending half-life (

).

Visualization: Reactivity Divergence

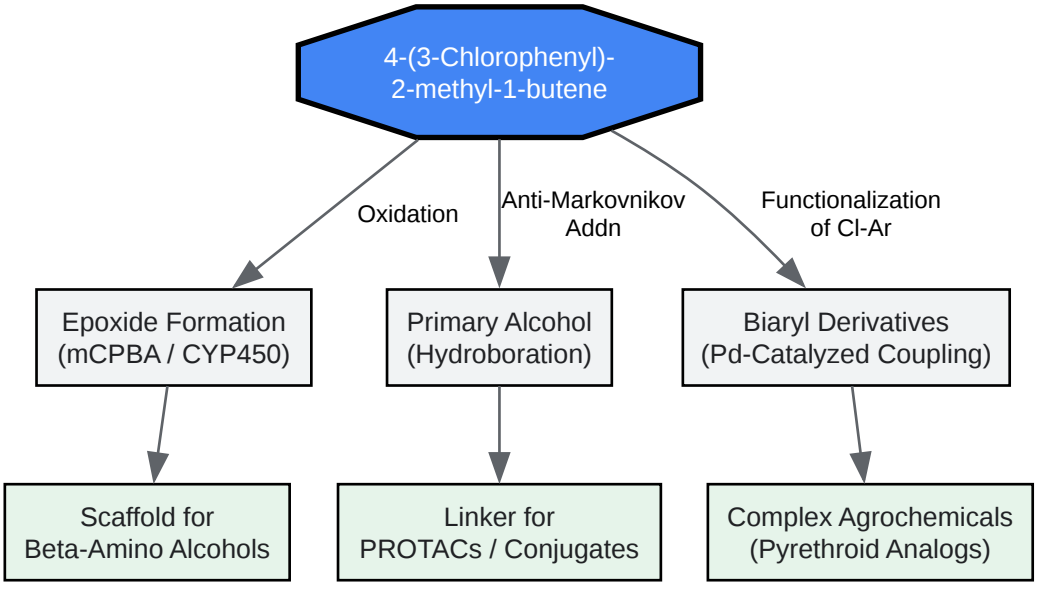

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Figure 2: Divergent reactivity pathways transforming the core alkene into high-value pharmacological scaffolds.

Safety & Handling (MSDS Highlights)

- Hazard Classification: Irritant (Skin/Eye), Acute Aquatic Toxicity (Predicted).
- Handling:
  - Use only in a chemical fume hood.
  - Avoid contact with strong oxidizing agents.
  - Storage: Store under inert gas (Nitrogen/Argon) at 2-8°C to prevent slow auto-oxidation of the olefin.
- Spill Response: Absorb with inert material (vermiculite); do not flush into surface water due to high lipophilicity and potential bioaccumulation.

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